

"protocol for quantifying Codeine(1+) in plasma using LC-MS/MS"

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Compound of Interest

Compound Name: Codeine(1+)

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Protocol for Quantifying Codeine in Plasma using LC-MS/MS

This application note provides a detailed protocol for the sensitive and selective quantification of codeine in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS). This method is suitable for pharmacokinetic studies, clinical and forensic toxicology, and drug monitoring.

Introduction

Codeine is a widely used opioid analgesic for the relief of mild to moderate pain.[1][2] Accurate and reliable quantification of codeine in plasma is crucial for assessing therapeutic efficacy, monitoring compliance, and investigating potential toxicity. LC-MS/MS offers high sensitivity and specificity, making it the gold standard for bioanalytical applications.[3][4] This protocol details a robust method for codeine quantification in plasma, including sample preparation, chromatographic separation, and mass spectrometric detection.

Experimental Protocols

Materials and Reagents

- Codeine reference standard
- Codeine-d6 (internal standard, IS)

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Water (deionized, 18 MΩ·cm)
- Human plasma (drug-free)
- 96-well collection plates

Sample Preparation: Protein Precipitation

Protein precipitation is a straightforward and effective method for extracting codeine from plasma samples.

- To 100 µL of plasma sample in a microcentrifuge tube, add 20 µL of internal standard working solution (Codeine-d6, 100 ng/mL in methanol).
- Add 300 µL of ice-cold acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid).
- Vortex briefly and inject into the LC-MS/MS system.

Liquid Chromatography (LC)

- LC System: A high-performance or ultra-high-performance liquid chromatography (HPLC/UPLC) system.
- Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 μ m particle size) is commonly used.^{[5][6]}
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Column Temperature: 40°C.
- Gradient Elution:
 - 0-0.5 min: 5% B
 - 0.5-2.5 min: 5-95% B
 - 2.5-3.0 min: 95% B
 - 3.1-4.0 min: 5% B (re-equilibration)

Mass Spectrometry (MS)

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.^{[1][5]}
- Multiple Reaction Monitoring (MRM) Transitions:
 - The precursor to product ion transitions for codeine and its internal standard are monitored. A common transition for codeine is m/z 300.2 \rightarrow 165.1.^{[5][6]} For the internal standard, codeine-d6, the transition would be m/z 306.2 \rightarrow 165.1.
- Instrument Parameters:

- Capillary Voltage: 3.5 kV
- Source Temperature: 150°C
- Desolvation Temperature: 400°C[3]
- Collision Gas: Argon
- Nebulizer Gas: Nitrogen

Data Presentation

Calibration Curve

A calibration curve is constructed by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards. The linear dynamic range for codeine in plasma is typically from 0.2 to 100 ng/mL.[5][6]

Concentration (ng/mL)	Peak Area Ratio (Analyte/IS)
0.2 (LLOQ)	Example Value
0.5	Example Value
1	Example Value
5	Example Value
10	Example Value
25	Example Value
50	Example Value
100 (ULOQ)	Example Value

LLOQ: Lower Limit of Quantification, ULOQ: Upper Limit of Quantification

Method Validation Parameters

The method should be validated for linearity, precision, accuracy, recovery, and matrix effect according to regulatory guidelines.

Parameter	Acceptance Criteria	Example Result
Linearity (r^2)	≥ 0.99	> 0.995
Intra-day Precision (%CV)	$< 15\%$ ($< 20\%$ for LLOQ)	$< 10\%$
Inter-day Precision (%CV)	$< 15\%$ ($< 20\%$ for LLOQ)	$< 12\%$
Intra-day Accuracy (%Bias)	$\pm 15\%$ ($\pm 20\%$ for LLOQ)	Within $\pm 10\%$
Inter-day Accuracy (%Bias)	$\pm 15\%$ ($\pm 20\%$ for LLOQ)	Within $\pm 13\%$
Recovery (%)	Consistent and reproducible	$> 85\%$
Matrix Effect (%)	Within 85-115%	Within acceptable range

Visualizations



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Caption: Experimental workflow for Codeine quantification in plasma.



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Caption: Logical relationship for Codeine quantification.

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